

# Echinatine N-oxide solubility in different solvents

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## Compound of Interest

Compound Name: *Echinatine N-oxide*

Cat. No.: *B15588210*

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## Technical Support Center: Echinatine N-oxide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Echinatine N-oxide**, alongside troubleshooting guidance and detailed experimental protocols.

## Frequently Asked Questions (FAQs)

Q1: In which solvents is **Echinatine N-oxide** soluble?

**Echinatine N-oxide**, as a pyrrolizidine alkaloid (PA) N-oxide, is generally soluble in polar solvents. Published information indicates that it is soluble in water and methanol.<sup>[1]</sup> Compared to their free base counterparts, PA N-oxides exhibit higher water solubility.<sup>[1][2]</sup>

Q2: I am having trouble dissolving **Echinatine N-oxide**. What can I do?

If you are experiencing difficulty dissolving **Echinatine N-oxide**, consider the following troubleshooting steps:

- Gentle Warming: Warm the solution to 37°C to aid dissolution.
- Sonication: Use a water bath sonicator for a short period (e.g., 5-10 minutes) to break up any clumps and enhance solvent interaction.

- **pH Adjustment:** The solubility of alkaloids can be pH-dependent. For N-oxides, which are more polar, solubility in aqueous solutions is generally better than their corresponding free bases.
- **Solvent Choice:** Ensure you are using a suitable polar solvent such as water, methanol, or a mixture thereof. For stock solutions, dimethyl sulfoxide (DMSO) is a common choice for many organic compounds, though specific data for **Echinatine N-oxide** in DMSO is not readily available in the literature.

Q3: How should I prepare a stock solution of **Echinatine N-oxide**?

To prepare a stock solution, start by dissolving the compound in a small amount of a suitable polar solvent like methanol or water. A common starting concentration for stock solutions in drug discovery is 10 mM. For a 10 mM stock solution of **Echinatine N-oxide** (Molecular Weight: 315.36 g/mol ), you would dissolve 3.15 mg in 1 mL of solvent. If solubility is limited, you may need to prepare a more dilute stock solution.

## Solubility Data

Quantitative solubility data for **Echinatine N-oxide** in a range of solvents is not extensively published. However, based on the chemical properties of pyrrolizidine alkaloid N-oxides, the following qualitative solubility profile can be expected:

Solvent	Expected Solubility	Notes
Water	Soluble	N-oxides are generally water-soluble.[1][2]
Methanol	Soluble	A polar protic solvent suitable for dissolving PA N-oxides.[1]
Ethanol	Likely Soluble	Another polar protic solvent, solubility is expected to be good.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	A polar aprotic solvent, often used for creating stock solutions of organic molecules.
Acetonitrile	Moderately Soluble	A polar aprotic solvent, may be a suitable solvent.
Chloroform	Sparingly Soluble	A less polar organic solvent, solubility is expected to be lower than in polar solvents.
Hexane	Insoluble	A non-polar solvent, not suitable for dissolving polar N-oxides.

## Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **Echinatine N-oxide** in a given solvent.

Materials:

- **Echinatine N-oxide** (solid)
- Selected solvents (e.g., water, methanol, ethanol, DMSO)
- Glass vials with screw caps

- Orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C)
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- Analytical balance
- Volumetric flasks and pipettes

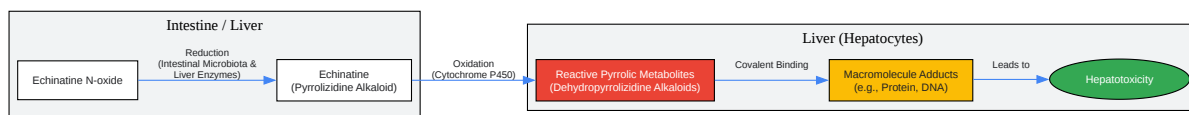
#### Procedure:

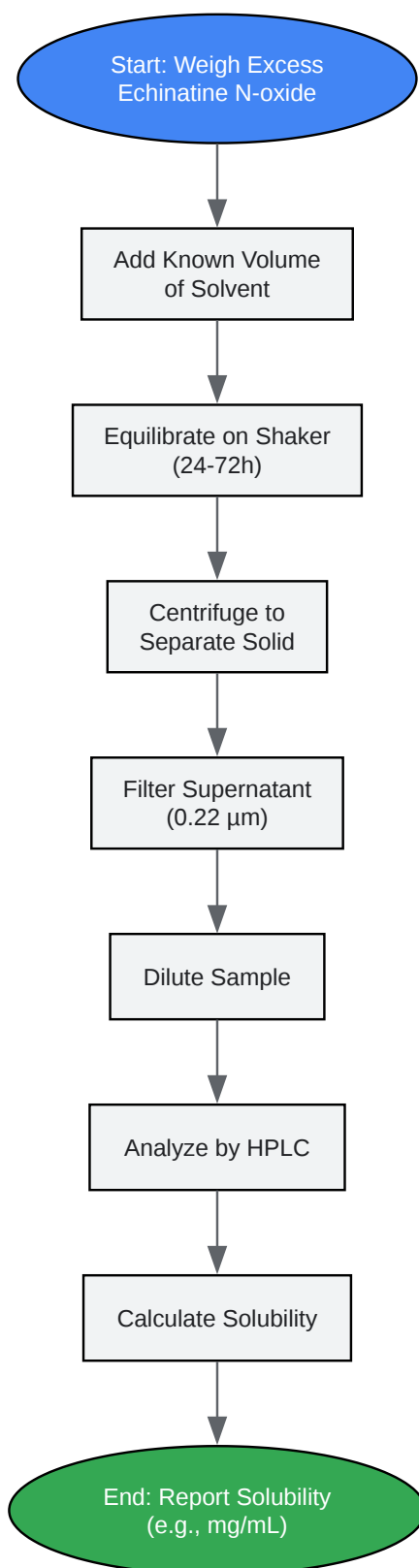
- Preparation: Accurately weigh an excess amount of **Echinatine N-oxide** and add it to a glass vial. The excess solid should be clearly visible.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vial and place it on an orbital shaker in a temperature-controlled environment. Allow the mixture to shake for a sufficient period to reach equilibrium (typically 24-72 hours).
- Phase Separation: After equilibration, let the vial stand to allow the undissolved solid to settle. Centrifuge the vial at a high speed to further separate the solid from the supernatant.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe and filter it through a 0.22 µm syringe filter to remove any remaining solid particles.
- Dilution: Immediately dilute the filtered supernatant with a known volume of a suitable solvent to prevent precipitation and to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved **Echinatine N-oxide**.

- Calculation: Calculate the solubility of **Echinatine N-oxide** in the solvent (e.g., in mg/mL) by taking into account the dilution factor.

## Metabolic Activation of Echinatine N-oxide

**Echinatine N-oxide** itself is not directly toxic. Its hepatotoxicity arises from its metabolic activation in the body. The following diagram illustrates this pathway.





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## References

- 1. Pyrrolizidine Alkaloids in Foods, Herbal Drugs, and Food Supplements: Chemistry, Metabolism, Toxicological Significance, Analytical Methods, Occurrence, and Challenges for Future - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pyrrolizidine Alkaloids: Chemistry, Pharmacology, Toxicology and Food Safety - PMC [pmc.ncbi.nlm.nih.gov]
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